

An In-Depth Technical Guide to the Solubility of 1,3-Cyclohexanedicarboxylic Acid

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Compound of Interest

Compound Name: 1,3-Cyclohexanedicarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1,3-cyclohexanedicarboxylic acid** in various solvents. It is designed to be a valuable resource for researchers, scientists, and professionals in drug development and polymer chemistry who utilize this compound in their work. This document includes quantitative solubility data, detailed experimental protocols for solubility determination and synthesis, and logical workflow visualizations.

Introduction to 1,3-Cyclohexanedicarboxylic Acid

1,3-Cyclohexanedicarboxylic acid is a dicarboxylic acid with the molecular formula $C_8H_{12}O_4$. It exists as two stereoisomers: cis and trans. The physical and chemical properties of these isomers, including their solubility, can differ. This compound serves as a valuable building block in the synthesis of various organic molecules, including pharmaceuticals and polymers. Its rigid cyclohexane core provides a scaffold for creating complex molecular architectures.

Solubility of 1,3-Cyclohexanedicarboxylic Acid

The solubility of **1,3-cyclohexanedicarboxylic acid** is a critical parameter for its application in various chemical processes, including reaction kinetics, purification, and formulation.

Quantitative Solubility Data

Quantitative solubility data for **1,3-cyclohexanedicarboxylic acid** in a wide range of organic solvents is not extensively available in the public domain. However, the following data has been reported:

Solvent	Isomer	Temperature (°C)	Solubility
Water	trans-(±)	25	28 g/L[1]
Methanol	Mixture of cis and trans	Room Temperature	Soluble

Qualitative and Estimated Solubility

1,3-Cyclohexanedicarboxylic acid is generally described as being soluble in polar organic solvents, such as alcohols. To provide further insight into its likely solubility in common organic solvents, the following table presents solubility data for structurally related C5 and C6 dicarboxylic acids (glutaric acid and adipic acid). This data can be used to estimate the solubility behavior of **1,3-cyclohexanedicarboxylic acid**. Dicarboxylic acids with an odd number of carbon atoms, like glutaric acid (C5), tend to have higher solubility than those with an even number, like adipic acid (C6)[2]. As a C8 dicarboxylic acid with a cyclic structure, the solubility of **1,3-cyclohexanedicarboxylic acid** is expected to be influenced by its crystal lattice energy and its interactions with the solvent.

Table of Solubility Data for Related Dicarboxylic Acids

Solvent	Solute	Temperature (°C)	Solubility (g/100g of solvent)
Acetone	Glutaric Acid	20	76.4
Adipic Acid	25	7.5	
Ethyl Acetate	Glutaric Acid	25	17.6
Adipic Acid	25	2.5	
Ethanol	Glutaric Acid	25	118
Adipic Acid	25	8.9	

This data is provided for comparative purposes to estimate the solubility of **1,3-cyclohexanedicarboxylic acid**.

Experimental Protocols

Determination of Solubility (Gravimetric Method)

This protocol outlines a standard gravimetric method for determining the solubility of **1,3-cyclohexanedicarboxylic acid** in a given solvent.

Materials:

- **1,3-Cyclohexanedicarboxylic acid**
- Solvent of interest
- Analytical balance
- Thermostatically controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Pre-weighed glass vials
- Oven

Procedure:

- **Preparation of Saturated Solution:** Add an excess amount of **1,3-cyclohexanedicarboxylic acid** to a known volume of the solvent in a sealed container.
- **Equilibration:** Place the container in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Allow the mixture to stand at the constant temperature to let the undissolved solid settle.

- **Sample Collection:** Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to avoid temperature fluctuations that could cause precipitation or further dissolution.
- **Filtration:** Immediately filter the collected supernatant through a syringe filter into a pre-weighed glass vial. The filter should be of a pore size sufficient to remove all undissolved particles (e.g., 0.45 μm).
- **Solvent Evaporation:** Place the vial in an oven at a temperature sufficient to evaporate the solvent completely without decomposing the solute. A vacuum oven is recommended to facilitate evaporation at a lower temperature.
- **Drying and Weighing:** Once the solvent is completely evaporated, cool the vial in a desiccator and weigh it on an analytical balance. Repeat the drying and weighing process until a constant weight is achieved.
- **Calculation:** The solubility is calculated using the following formula:

$$\text{Solubility (g/100g of solvent)} = [(\text{Weight of vial} + \text{residue}) - (\text{Weight of empty vial})] / (\text{Weight of solvent}) * 100$$

The weight of the solvent can be determined from the initial volume and its density at the experimental temperature.

Synthesis of 1,3-Cyclohexanedicarboxylic Acid

A common method for the synthesis of **1,3-cyclohexanedicarboxylic acid** is the catalytic hydrogenation of isophthalic acid.

Materials:

- Isophthalic acid
- Methanol
- 5% Rhodium on alumina catalyst
- Acetic acid

- Hydrogen gas
- Pressure reactor (e.g., Parr shaker)
- Filtration apparatus (e.g., Buchner funnel with filter paper)
- Rotary evaporator

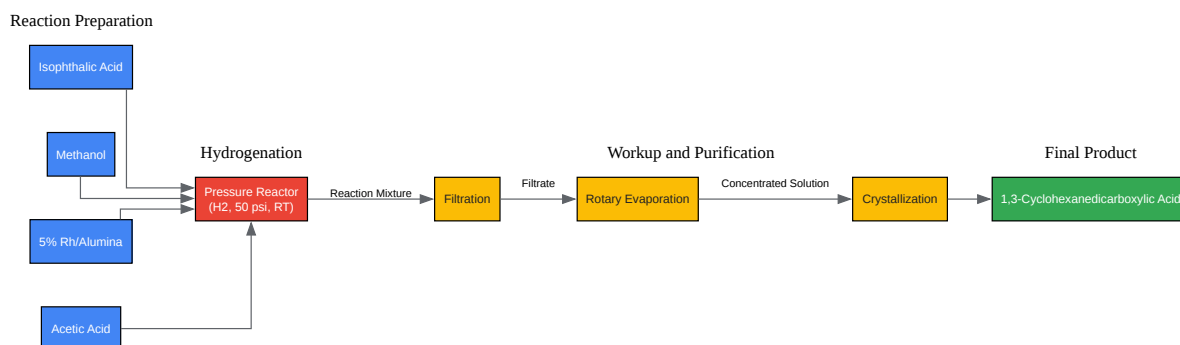
Procedure:

- **Reaction Setup:** In a pressure reactor, suspend isophthalic acid in methanol.
- **Catalyst and Acid Addition:** Add the 5% rhodium on alumina catalyst and a small amount of acetic acid to the suspension.
- **Hydrogenation:** Seal the reactor and purge it with hydrogen gas. Pressurize the reactor with hydrogen to the desired pressure (e.g., 50 psi) and agitate the mixture at room temperature. The reaction is typically allowed to proceed overnight.
- **Catalyst Removal:** After the reaction is complete, vent the reactor and filter the mixture to remove the catalyst.
- **Solvent Removal:** Concentrate the filtrate using a rotary evaporator to remove the methanol.
- **Crystallization and Isolation:** The crude **1,3-cyclohexanedicarboxylic acid** will crystallize upon removal of the solvent. The solid product can then be collected by filtration, washed with a small amount of cold solvent, and dried.

Visualizations

Synthesis Workflow of 1,3-Cyclohexanedicarboxylic Acid

The following diagram illustrates the key steps in the synthesis of **1,3-cyclohexanedicarboxylic acid** from isophthalic acid.

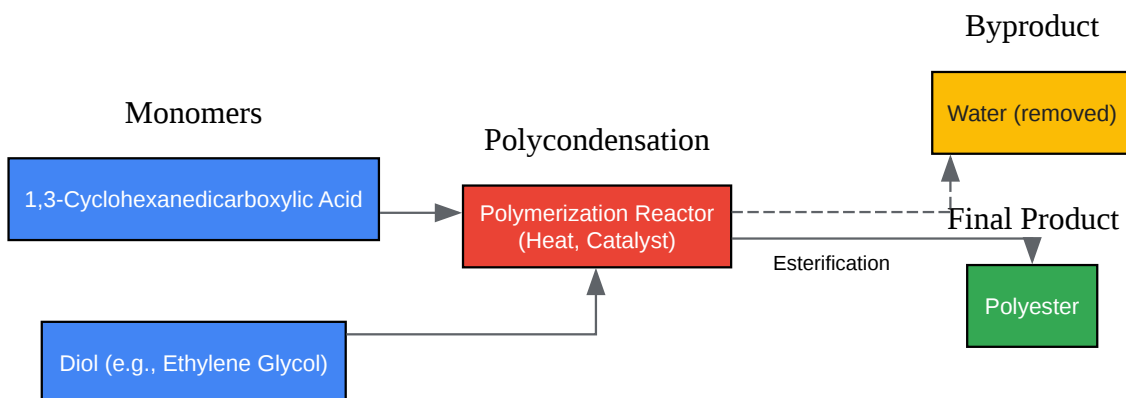


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Synthesis of **1,3-Cyclohexanedicarboxylic Acid**.

Polyester Synthesis Workflow

1,3-Cyclohexanedicarboxylic acid is a monomer used in the production of polyesters through polycondensation reactions with diols.



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Polyester synthesis from **1,3-Cyclohexanedicarboxylic Acid**.

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